

# Application Notes and Protocols for Bisphenol TMC (BPTMC)

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## Compound of Interest

Compound Name:	Phenol, 4,4'-(3,3,5-trimethylcyclohexylidene)bis-
Cat. No.:	B132520

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These application notes provide comprehensive guidance on the safe handling, storage, and disposal of Bisphenol TMC (BPTMC), a substitute for Bisphenol A (BPA). The following protocols and data are intended to ensure the safety of laboratory personnel and to minimize environmental impact.

## Safety and Hazard Information

Bisphenol TMC (4,4'-(3,3,5-Trimethylcyclohexylidene)bis[phenol]) is a compound used in the production of plastics and resins. While developed as a safer alternative to BPA, studies have indicated potential health and environmental risks.

### Hazard Identification:

- Skin and Eye Irritation: May cause skin and eye irritation upon contact.[\[1\]](#)
- Respiratory Irritation: Inhalation of dust may irritate the mucous membranes and upper respiratory system.[\[1\]](#)
- Endocrine Disruption: Studies suggest that BPTMC can exhibit estrogenic activity, potentially acting as an endocrine disruptor.[\[2\]](#)[\[3\]](#)

- **Mitochondrial Toxicity:** Research indicates that BPTMC can interfere with mitochondrial function, leading to increased oxidative stress and reduced cell viability.[4][5][6]
- **Aquatic Toxicity:** BPTMC is toxic to aquatic organisms, with observed effects on development and reproduction in fish species.[2][3]

#### Data Summary:

Table 1: Physicochemical Properties of Bisphenol TMC

Property	Value	Reference
CAS Number	129188-99-4	[7]
Molecular Formula	C <sub>21</sub> H <sub>26</sub> O <sub>2</sub>	[1]
Molecular Weight	310.43 g/mol	[1]
Physical State	Solid, White to Off-White Powder/Flakes	[8]
Melting Point	204 °C (399 °F)	[1]
Boiling Point	450.8 °C at 760 mmHg	[8]
Flash Point	202.8 °C	[8]
Solubility	Slightly soluble in Chloroform, DMSO, and Methanol	[8]
Vapor Pressure	9.59E-09 mmHg at 25°C	[8]
Density	1.075 g/cm <sup>3</sup>	[8]

Table 2: Toxicological Data for Bisphenol TMC

Endpoint	Organism	Value	Reference
96-hour LC50	Oryzias melastigma (marine medaka) embryos	4.6 mg/L	[3]
Developmental Effects	Oryzias melastigma	Altered hatching rates, heart rate, and swimming velocity at concentrations of 0.25-2000 µg/L	[2]
Endocrine Effects	Oryzias melastigma	Altered estrogen receptor and vitellogenin concentrations at 0.25 µg/L	[2][3]
Mitochondrial Effects	Caenorhabditis elegans	Reduced oxygen consumption, lowered mitochondrial membrane potential, and decreased ATP levels at 1 mM exposure	[5][6]
General Toxicity	Caenorhabditis elegans	Developmental delays, reduced reproduction, and diminished longevity at 1 mM exposure	[4][5][6]

Note: Occupational exposure limits for Bisphenol TMC have not been established. It is recommended to handle it with the same precautions as other potentially hazardous bisphenol compounds.

## Experimental Protocols

# Protocol for Safe Handling and Use in a Laboratory Setting

This protocol outlines the necessary steps for safely handling BPTMC powder and solutions to minimize exposure.

## Materials:

- Bisphenol TMC (solid powder)
- Appropriate solvent (e.g., DMSO, Methanol)
- Personal Protective Equipment (PPE):
  - Safety goggles or face shield
  - Chemical-resistant gloves (nitrile or neoprene)
  - Laboratory coat
  - Respiratory protection (N95 or higher, especially when handling powder)
- Chemical fume hood
- Analytical balance
- Spatula and weighing paper
- Glassware (beakers, flasks)
- Sealed, labeled containers for solutions

## Procedure:

- Preparation: Before handling BPTMC, ensure the work area is clean and decontaminated. All necessary equipment and PPE should be readily available.

- Personal Protective Equipment (PPE): Don the appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves. When weighing or transferring the solid powder, a respirator is mandatory to prevent inhalation of airborne particles.[8]
- Weighing and Solution Preparation:
  - Conduct all weighing and solution preparation activities within a certified chemical fume hood to minimize inhalation exposure.[9]
  - Use a spatula to carefully transfer the desired amount of BPTMC powder onto weighing paper on an analytical balance. Avoid creating dust.
  - Transfer the weighed powder into a suitable glass container.
  - Slowly add the desired solvent to the container, stirring gently to dissolve the BPTMC.
- Storage of Solutions:
  - Store all BPTMC solutions in clearly labeled, sealed containers. The label should include the chemical name, concentration, solvent, date of preparation, and appropriate hazard warnings.
  - Store in a cool, dry, and well-ventilated area away from incompatible materials.[8]
- Handling of Solutions:
  - When working with BPTMC solutions, always wear appropriate PPE.
  - Avoid contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes.[8]
  - Avoid generating aerosols or mists.
- Decontamination:
  - After handling, thoroughly wash hands and any exposed skin with soap and water.
  - Decontaminate all work surfaces and equipment with an appropriate cleaning agent.

- Remove and properly dispose of contaminated PPE.

## Protocol for Disposal of Bisphenol TMC Waste

Proper disposal of BPTMC waste is crucial to prevent environmental contamination.

Materials:

- Designated hazardous waste containers (clearly labeled)
- Waste labels
- Personal Protective Equipment (as listed in 2.1)

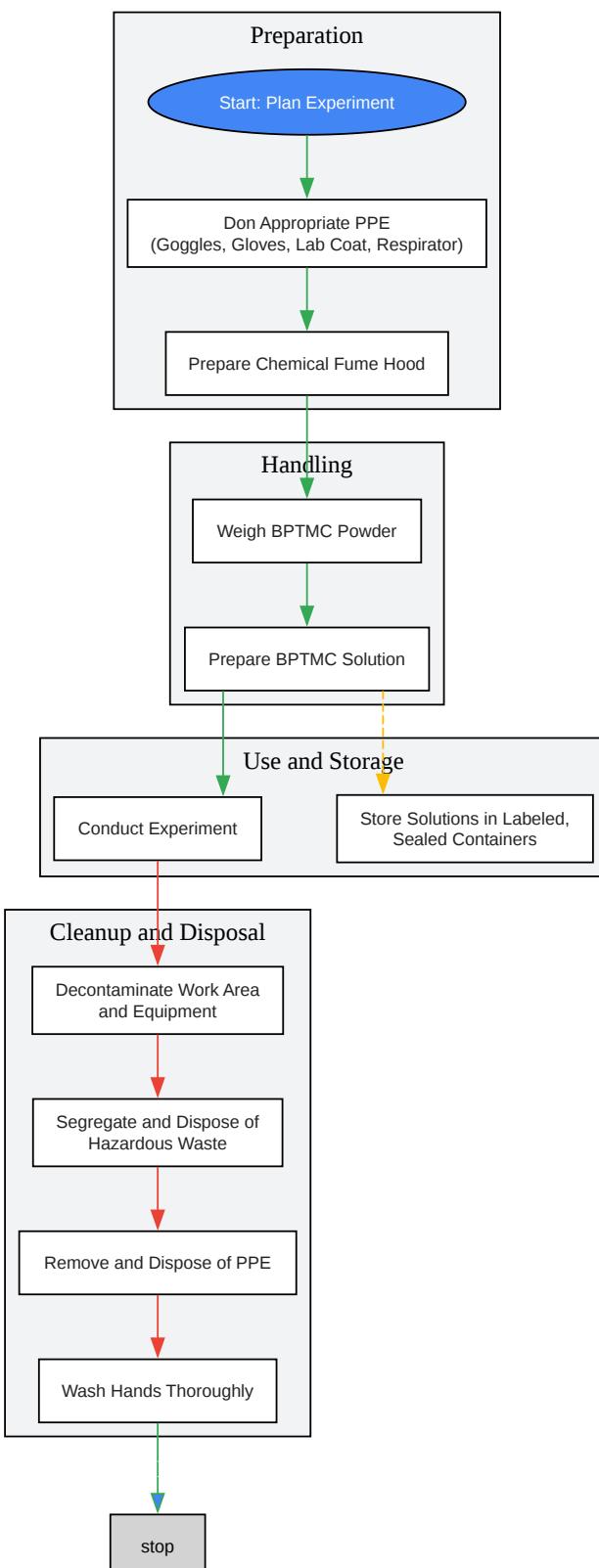
Procedure:

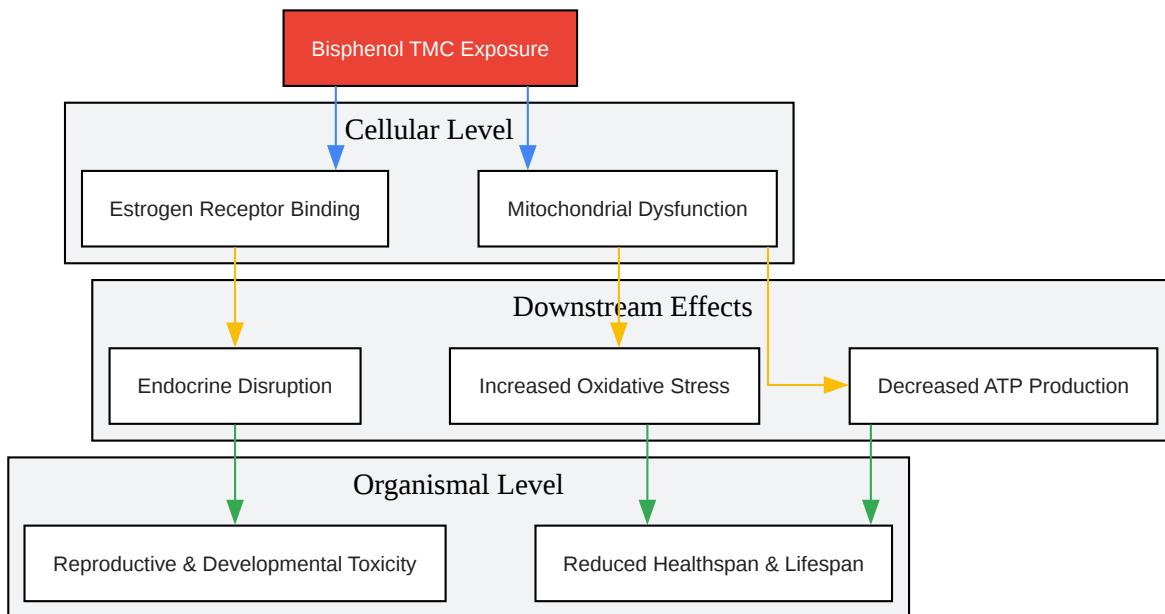
- Waste Segregation:
  - Do not mix BPTMC waste with non-hazardous waste.
  - Collect all BPTMC-contaminated materials, including unused chemical, contaminated labware (e.g., pipette tips, vials), and contaminated PPE, in a designated hazardous waste container.[\[10\]](#)
- Solid Waste:
  - Place solid BPTMC waste and contaminated disposable items into a clearly labeled, sealed container for solid chemical waste.
- Liquid Waste:
  - Collect liquid waste containing BPTMC in a separate, leak-proof, and clearly labeled hazardous waste container.
  - Do not pour BPTMC solutions down the drain.
- Labeling:

- Label all waste containers with "Hazardous Waste," the full chemical name "Bisphenol TMC," and any other information required by your institution's Environmental Health and Safety (EHS) department.[10]
- Storage of Waste:
  - Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
  - Ensure containers are sealed to prevent leaks or spills.
- Disposal:
  - Arrange for the pickup and disposal of the hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.[8][10]
  - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[9]

## Visualizations

### Logical Workflow for Safe Handling of Bisphenol TMC



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